

Essential Safety and Operational Guide for 5-Nitro-2-phenylpyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Nitro-2-phenylpyridine

Cat. No.: B1332958

[Get Quote](#)

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **5-Nitro-2-phenylpyridine** (CAS No. 89076-64-2). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key properties of **5-Nitro-2-phenylpyridine** is provided below.

Property	Value
CAS Number	89076-64-2
Molecular Formula	C ₁₁ H ₈ N ₂ O ₂
Molecular Weight	200.19 g/mol
Physical Form	Solid

Hazard Identification and Classification

5-Nitro-2-phenylpyridine is classified as acutely toxic if swallowed.

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Acute Toxicity (Oral)	Category 4	Warning	H302: Harmful if swallowed

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **5-Nitro-2-phenylpyridine**. The following table outlines the required PPE.

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for protection against potential skin contact.
Eyes/Face	Safety goggles and/or face shield	Chemical safety goggles are mandatory to protect against dust particles. A face shield should be worn in conjunction with goggles if there is a risk of splashing.
Body	Laboratory coat	A fully buttoned lab coat provides a barrier against accidental spills and contamination of personal clothing.
Respiratory	Chemical fume hood	All handling of 5-Nitro-2-phenylpyridine should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is essential for the safe handling of **5-Nitro-2-phenylpyridine**.

Preparation and Engineering Controls

- Ventilation: Ensure all work is performed within a properly functioning chemical fume hood.
- Emergency Equipment: Confirm that an emergency eyewash station and safety shower are readily accessible.
- Decontamination: Prepare a designated area for the decontamination of equipment and glassware after use.

Handling the Chemical

- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the handling area.
- Weighing and Transfer:
 - Handle **5-Nitro-2-phenylpyridine** as a solid.
 - Use a spatula or other appropriate tool for transfers to minimize dust generation.
 - If creating solutions, add the solid to the solvent slowly to avoid splashing.
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical, even if gloves were worn.

Post-Handling Procedures

- Cleaning: Clean all equipment and the work area thoroughly after use.
- Decontamination: Decontaminate all surfaces that may have come into contact with the chemical.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items in the appropriate hazardous waste stream.

- To cite this document: BenchChem. [Essential Safety and Operational Guide for 5-Nitro-2-phenylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1332958#personal-protective-equipment-for-handling-5-nitro-2-phenylpyridine\]](https://www.benchchem.com/product/b1332958#personal-protective-equipment-for-handling-5-nitro-2-phenylpyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com